

Fosamprenavir-d4 calcium salt solubility and stability

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Compound Focus: Fosamprenavir-d4

Cat. No.: S12889304

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Available Physicochemical Data

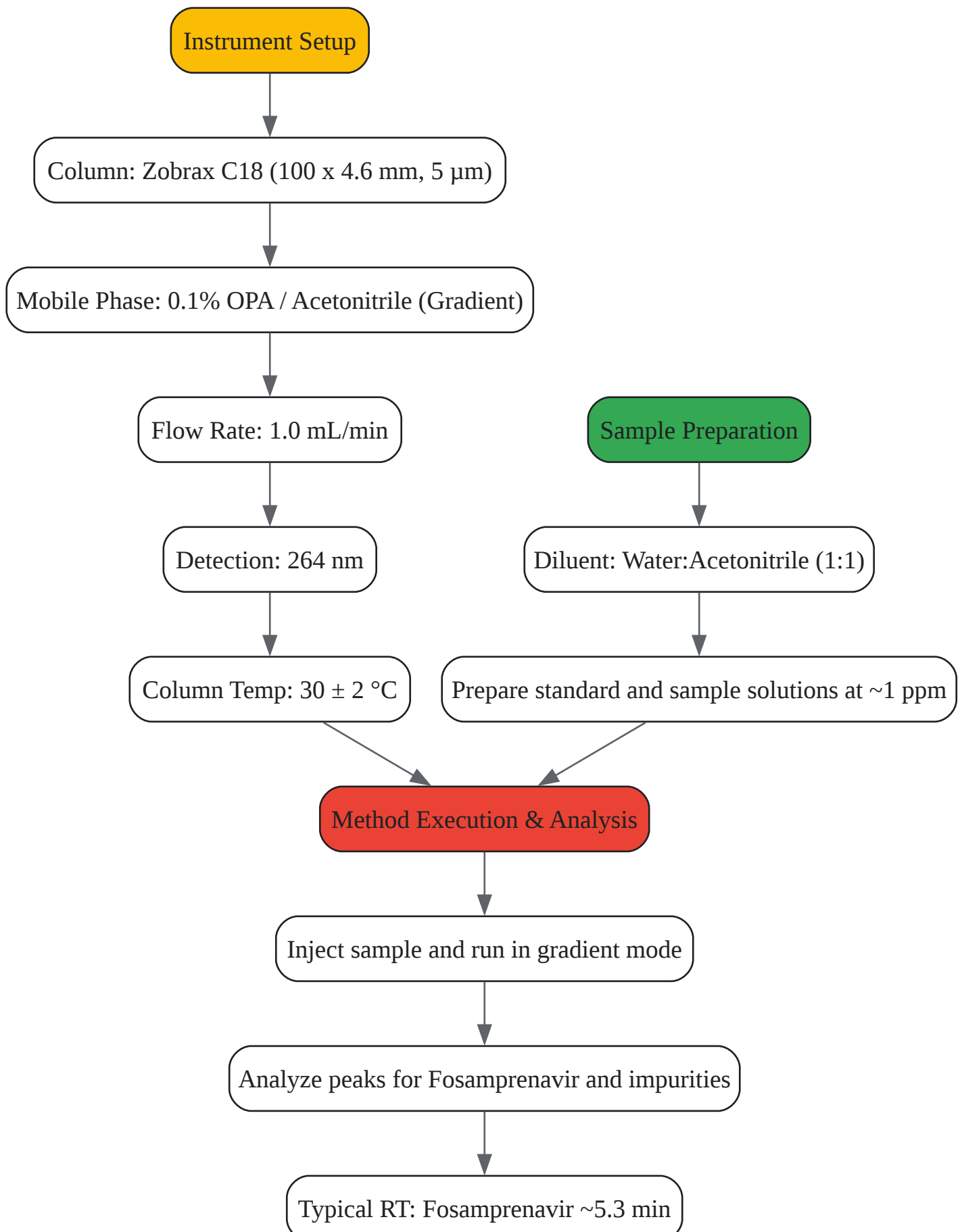
The table below summarizes the key physical and chemical properties of **Fosamprenavir-d4** calcium salt found in the search results.

Property	Details
Molecular Formula	C ₂₅ H ₃₀ D ₄ CaN ₃ O ₉ PS [1]
Molecular Weight	627.69 g/mol [1] [2]
Appearance	White to Off-White Solid [1] [3]
Melting Point	282-284 °C [3]
Reported Solubility	Soluble in Aqueous Acid and Methanol [3]
Storage Conditions	2-8°C, in a refrigerator, under inert atmosphere [1] or hygroscopic, -20°C freezer, under inert atmosphere [3].

Experimental Protocols for Related Analysis

While data on the deuterated salt is sparse, a recent 2025 study details a robust RP-HPLC method for analyzing the non-deuterated Fosamprenavir and its potential impurities [4]. This protocol is highly relevant for assessing the chemical stability and purity of Fosamprenavir-based compounds, which is a core aspect of your query.

Here is a workflow of the experimental protocol for analyzing Fosamprenavir and its impurities:



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Key Steps of the RP-HPLC Protocol [4]:

- **Instrument and Column:** The method uses a standard HPLC system with a PDA detector and a **Zobrax C18 column (100 x 4.6 mm, 5 µm)**.
- **Mobile Phase and Elution:** A gradient elution is critical for separation, with:
 - Mobile Phase A: 0.1% v/v orthophosphoric acid (OPA) in water.
 - Mobile Phase B: Acetonitrile.
- **Parameters:** A flow rate of **1.0 mL/min**, a detection wavelength of **264 nm**, and a column temperature of **30 ± 2 °C** are maintained.
- **Sample Preparation:** Both standard and sample solutions are prepared in a diluent of **water and acetonitrile in a 1:1 ratio**. The method was validated for impurity detection at concentrations as low as 1 ppm.
- **Application:** This protocol is validated per ICH guidelines and can precisely separate and measure Fosamprenavir from its key impurities (Amino, Propyl, Isomer, Nitro, and Amprenavir), making it an excellent tool for stability-indicating assays.

Stability and Solid-State Forms

The search results also highlight the importance of solid-state form on the stability of Fosamprenavir Calcium, which is a critical consideration for drug development.

- **Polymorphic Stability:** One study confirmed that the commercial crystalline Form I of Fosamprenavir Calcium is chemically and polymorphically stable under accelerated stability conditions, showing no phase changes or significant degradation. This stability is partly attributed to the presence of water molecules within its crystal structure [5].
- **Amorphous Forms:** Patents describe various solid-state forms, including amorphous and other crystalline forms of Fosamprenavir Calcium salt. These alternative forms can exhibit different physicochemical properties, which can be leveraged to optimize product performance, such as improving dissolution profiles [6] [7].

Recommendations for Further Research

The available public data is insufficient for a complete whitepaper. To acquire the in-depth information you need, I suggest:

- **Consult Specialized Suppliers:** Directly contact suppliers like **Pharmaffiliates**, **Santa Cruz Biotechnology**, or **Toronto Research Chemicals** [1] [3] [2]. They may provide Certificate of Analysis (CoA) documents for specific batches, which often contain detailed data on solubility, stability, and purity.
- **Search Patent Literature Thoroughly:** The Google Patents database can be searched more extensively for patents beyond [6] [7], which might contain detailed experimental sections on the preparation and characterization of the deuterated salt.
- **Explore Internal Databases:** Gain access to specialized commercial databases like **Springer STM**, **Reaxys**, or **SciFinder**, which may house more comprehensive and hard-to-find journal articles or technical reports.

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